Application Notes and Protocols for IHMT-PI3K-455 Treatment of Raji Cells

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Compound of Interest

Compound Name: *IHMT-PI3K-455*

Cat. No.: *B15541784*

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Introduction

IHMT-PI3K-455 is a potent and selective dual inhibitor of phosphoinositide 3-kinase (PI3K) isoforms γ and δ, with IC50 values of 7.1 nM and 0.57 nM, respectively[1][2]. The PI3K/AKT/mTOR signaling pathway is a critical regulator of cell proliferation, survival, and metabolism, and its aberrant activation is a hallmark of many B-cell malignancies, including Burkitt's lymphoma[3]. Raji cells, a human Burkitt's lymphoma cell line, are known to be dependent on the PI3K/AKT pathway for their growth and survival, making them a relevant model for studying the effects of PI3K inhibitors[2]. **IHMT-PI3K-455** has been shown to suppress the phosphorylation of AKT in Raji cells, indicating its on-target activity[1][2].

These application notes provide a comprehensive overview of the treatment of Raji cells with **IHMT-PI3K-455**, including detailed protocols for key experiments and data presentation guidelines.

Data Presentation

Table 1: In Vitro Activity of **IHMT-PI3K-455**

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Parameter	Value	Cell Line	Notes
PI3Kγ IC50	7.1 nM	-	Enzymatic assay.[1][2]
PI3Kδ IC50	0.57 nM	-	Enzymatic assay.[1][2]
PI3Kα IC50	6.717 µM	-	Enzymatic assay.[1]
PI3Kβ IC50	42.04 nM	-	Enzymatic assay.[1]
p-AKT (S473) IC50	0.010 µM	Raji	Cell-based assay (anti-IgM stimulation).[1]

Table 2: Hypothetical Cellular Effects of IHMT-PI3K-455 on Raji Cells (Example Data)

Assay	Concentration (µM)	Result
Cell Viability (72h)	0.1	85% inhibition
1	95% inhibition	
10	98% inhibition	
Apoptosis (48h)	0.1	20% apoptotic cells
1	45% apoptotic cells	
10	70% apoptotic cells	
Cell Cycle (24h)	1	G1 arrest, increased sub-G1 population

Note: The data in Table 2 is illustrative and based on the expected activity of a potent PI3K inhibitor in a sensitive cell line. Actual results should be determined experimentally.

Mandatory Visualizations

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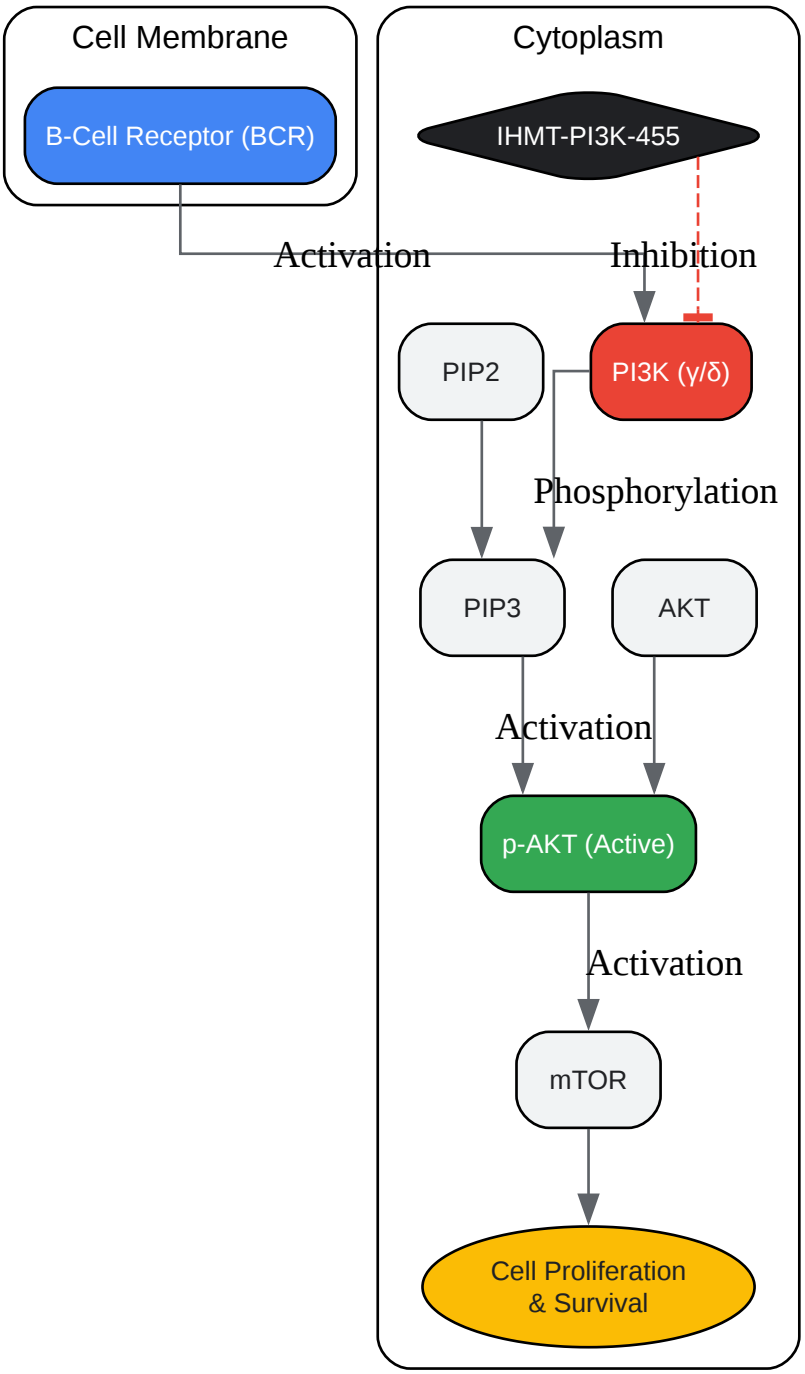

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Caption: PI3K/AKT signaling pathway and the inhibitory action of **IHMT-PI3K-455**.

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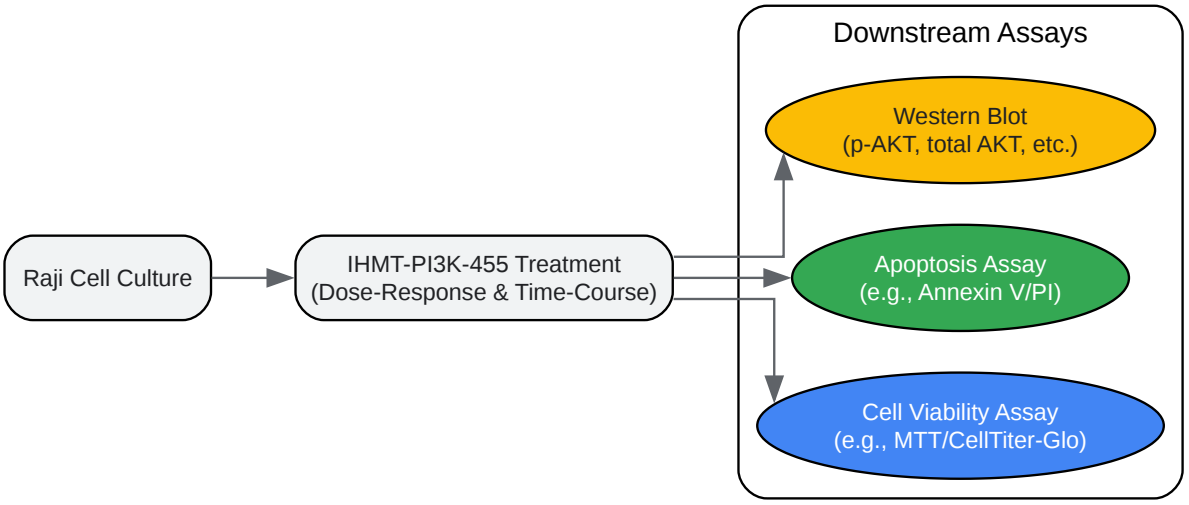

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Caption: General experimental workflow for evaluating **IHMT-PI3K-455** in Raji cells.

Experimental Protocols

Raji Cell Culture

- Cell Line: Raji (ATCC® CCL-86™), human Burkitt's lymphoma.
- Growth Medium: RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO2.
- Subculturing: Passage cells every 2-3 days to maintain a cell density between 0.5 x 10^5 and 2 x 10^6 viable cells/mL.

Cell Viability Assay (MTT Assay)

This protocol is designed to determine the half-maximal inhibitory concentration (IC50) of **IHMT-PI3K-455** on Raji cell proliferation.

- Materials:

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- Raji cells
- Complete growth medium
- **IHMT-PI3K-455** (stock solution in DMSO)
- 96-well microplates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Microplate reader

- Procedure:
  - Seed Raji cells in a 96-well plate at a density of 1 x 10^4 cells/well in 100 µL of complete growth medium.
  - Incubate for 24 hours.
  - Prepare serial dilutions of **IHMT-PI3K-455** in complete growth medium. It is recommended to perform a wide range of concentrations initially (e.g., 0.001 to 10 µM) to determine the approximate IC50.
  - Add 100 µL of the diluted **IHMT-PI3K-455** or vehicle control (DMSO, final concentration ≤ 0.1%) to the respective wells.
  - Incubate for 72 hours at 37°C and 5% CO2.
  - Add 20 µL of MTT solution to each well and incubate for 4 hours.
  - Add 100 µL of solubilization buffer to each well and incubate overnight at 37°C to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.

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- Calculate cell viability as a percentage of the vehicle-treated control and determine the IC50 value using non-linear regression analysis.

Apoptosis Assay (Annexin V-FITC/Propidium Iodide Staining)

This protocol quantifies the induction of apoptosis in Raji cells following treatment with **IHMT-PI3K-455**.

- Materials:
  - Raji cells
  - Complete growth medium
  - **IHMT-PI3K-455**
  - 6-well plates
  - Annexin V-FITC Apoptosis Detection Kit
  - Flow cytometer
- Procedure:
  - Seed Raji cells in 6-well plates at a density of 5 x 10^5 cells/well in 2 mL of complete growth medium.
  - Incubate for 24 hours.
  - Treat cells with various concentrations of **IHMT-PI3K-455** (e.g., 0.1x, 1x, and 10x the determined IC50 for cell viability) and a vehicle control for 24 or 48 hours.
  - Harvest the cells by centrifugation.
  - Wash the cells twice with ice-cold PBS.
  - Resuspend the cells in 1X binding buffer provided in the kit.

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- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension according to the manufacturer's instructions.
- Incubate for 15 minutes at room temperature in the dark.
- Analyze the cells by flow cytometry within one hour.
- Quantify the percentage of cells in early apoptosis (Annexin V-positive, PI-negative), late apoptosis (Annexin V-positive, PI-positive), and necrosis.

Western Blot for p-AKT (Ser473)

This protocol is to assess the inhibitory effect of **IHMT-PI3K-455** on the PI3K signaling pathway by measuring the phosphorylation of AKT.

- Materials:
  - Raji cells
  - Complete growth medium
  - **IHMT-PI3K-455**
  - 6-well plates
  - Lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors
  - BCA Protein Assay Kit
  - SDS-PAGE gels and running buffer
  - PVDF membrane
  - Transfer buffer
  - Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
  - Primary antibodies: Rabbit anti-phospho-AKT (Ser473), Rabbit anti-total AKT, and a loading control (e.g., anti-β-actin or anti-GAPDH).

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- HRP-conjugated anti-rabbit secondary antibody
- Chemiluminescent substrate
- Imaging system

- Procedure:
  - Seed Raji cells in 6-well plates and grow to a density of approximately 1-2 x 10^6 cells/mL.
  - Treat the cells with various concentrations of **IHMT-PI3K-455** for a short duration (e.g., 2-4 hours) to observe direct effects on signaling. Include a vehicle control.
  - Harvest and wash the cells with ice-cold PBS.
  - Lyse the cells in ice-cold lysis buffer.
  - Determine the protein concentration of the lysates using a BCA assay.
  - Denature equal amounts of protein (e.g., 20-30 µg) by boiling in Laemmli buffer.
  - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody against p-AKT (Ser473) overnight at 4°C.
  - Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Detect the signal using a chemiluminescent substrate and an imaging system.
  - Strip the membrane and re-probe for total AKT and the loading control to ensure equal protein loading.
  - Quantify band intensities using densitometry software and present the p-AKT/total AKT ratio.

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